

The Enigmatic "Parvoline": Unraveling a Potential Misnomer in Chemical Compound Families

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Compound of Interest

Compound Name: *Parvoline*

Cat. No.: *B072401*

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An in-depth investigation into the scientific literature and chemical databases for a "**Parvoline** family of compounds" has yielded no evidence of such a designated group. The term "**Parvoline**" appears to be a historical synonym for a single, specific chemical entity: 2-ethyl-3,5-dimethylpyridine. This guide addresses the available information on this compound and explores related chemical families that may have been the intended subject of inquiry, while highlighting the critical lack of data to support the existence of a broader "**Parvoline**" family.

The Singular Identity of Parvoline: A Chemical Snapshot

Intensive searches have consistently identified "**Parvoline**" as an alternative name for 2-ethyl-3,5-dimethylpyridine. This compound is a substituted pyridine, a class of heterocyclic aromatic organic compounds.

Table 1: Chemical Identity of 2-ethyl-3,5-dimethylpyridine (**Parvoline**)

Property	Value
Systematic Name	2-ethyl-3,5-dimethylpyridine
Synonym(s)	Parvoline, α -Parvoline
Molecular Formula	C ₉ H ₁₃ N
Molecular Weight	135.21 g/mol
CAS Number	1123-96-2
Structure	A pyridine ring substituted with an ethyl group at position 2 and methyl groups at positions 3 and 5.

At present, there is a significant dearth of publicly available quantitative data regarding the biological activity of 2-ethyl-3,5-dimethylpyridine. Key metrics such as IC50 values, binding affinities, and pharmacokinetic profiles have not been reported in the accessible scientific literature. Similarly, detailed experimental protocols specifically referencing "**Parvoline**" or 2-ethyl-3,5-dimethylpyridine are not available.

A Case of Mistaken Identity? Exploring Porcine Parvovirus

The search for "**Parvoline**" frequently intersects with extensive research on Porcine Parvovirus (PPV). This suggests a potential point of confusion, where the user's query may have been intended to explore the virology and associated therapeutic research of PPV, rather than a family of small molecule compounds.

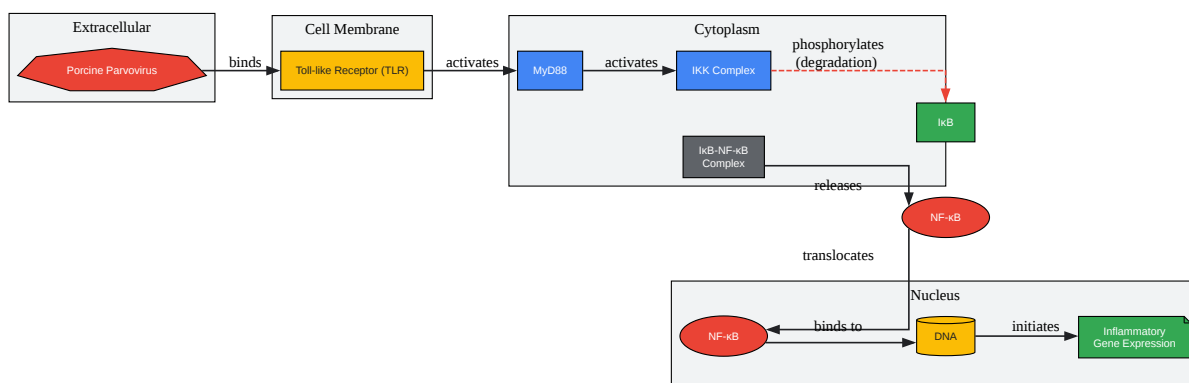
PPV is a significant pathogen in swine, and its study involves complex signaling pathways. Research indicates that PPV infection in porcine kidney-15 (PK-15) cells triggers inflammatory responses and cell death. Key signaling pathways implicated in PPV infection include:

- **NF- κ B Signaling Pathway:** Activation of this pathway is mediated by Toll-like receptors (TLRs), playing a role in the host's immune response.

- Cytokine-Cytokine Receptor Interaction: This pathway is central to the immune regulation and cell communication during PPV-induced immune responses.
- p53-mediated Mitochondrial Signaling: PPV infection has been shown to induce apoptosis through the activation of the p53 protein.
- PERK Signaling Pathway and Endoplasmic Reticulum (ER) Stress: PPV infection can activate ER stress, which in turn can inhibit viral replication by promoting apoptosis.

Visualizing PPV-Induced Signaling

The following diagram illustrates a simplified representation of the NF- κ B signaling pathway activated by Porcine Parvovirus.



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PPV-induced NF-κB activation pathway.

Potential Alternative Areas of Interest: Pyrrolidines and Pyrrolizidines

Given the structural features of some bioactive compounds, it is conceivable that the query for "Parvoline" may have been a mistyping of related heterocyclic compound families with significant biological activities, such as pyrrolidines or pyrrolizidines.

- **Pyrrolidines:** This five-membered nitrogen-containing saturated heterocycle is a common scaffold in medicinal chemistry. Pyrrolidine derivatives exhibit a wide range of biological activities, including anticancer, antibacterial, and effects on the central nervous system.
- **Pyrrolizidine Alkaloids:** These are a class of naturally occurring alkaloids characterized by a bicyclic structure. They are known for their toxicity but are also investigated for potential therapeutic applications.

Conclusion

The term "**Parvoline** family of compounds" does not correspond to a recognized chemical family in the current scientific landscape. Evidence strongly suggests that "**Parvoline**" is a synonym for the single compound 2-ethyl-3,5-dimethylpyridine, for which there is limited publicly available biological data. The frequent co-occurrence of "**Parvoline**" with "Porcine Parvovirus" in search results points to a likely confusion of terms. Researchers and drug development professionals seeking information in this area are encouraged to refine their search to either the specific virus or to well-established families of heterocyclic compounds like pyrrolidines and pyrrolizidines, which have extensive and well-documented biological activities and associated experimental data. Further clarification of the intended subject of inquiry is necessary to provide a more targeted and in-depth technical guide.

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